

An In-depth Technical Guide to the Chemical Properties of 2-Iodobenzyl Bromide

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Compound of Interest

Compound Name: *2-Iodobenzyl bromide*

Cat. No.: *B1589116*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, reactivity, and handling of **2-Iodobenzyl bromide**. The information is intended to support laboratory research and development activities.

Chemical Identity and Physical Properties

2-Iodobenzyl bromide, also known as α -Bromo-2-iodotoluene, is a disubstituted aromatic compound. It serves as a valuable building block in organic synthesis, particularly in the introduction of an *o*-iodobenzyl moiety. Its bifunctional nature, featuring both a reactive benzylic bromide and an aryl iodide, allows for participation in a variety of chemical transformations.

Table 1: General and Chemical Properties of **2-Iodobenzyl bromide**

Identifier	Value
IUPAC Name	1-(bromomethyl)-2-iodobenzene [1]
Synonyms	α-Bromo-2-iodotoluene, o-iodobenzyl bromide [2] [3]
CAS Number	40400-13-3 [1] [2] [4]
Molecular Formula	C ₇ H ₆ BrI [1] [2]
Molecular Weight	296.93 g/mol [1] [2]
Appearance	White to yellow or orange solid, powder, or crystal [2] [4]

Table 2: Physical and Spectroscopic Data

Property	Value
Melting Point	52-60 °C [2] [3] [4] [5]
Boiling Point	125 °C at 4 mmHg [2] [3] [6]
Solubility	Soluble in Methanol [2] [6]
Density (Predicted)	2.105 ± 0.06 g/cm ³ [6]
Flash Point	>110 °C (>230 °F) - closed cup [5] [6]

Spectroscopic Analysis

Spectroscopic data is crucial for the identification and characterization of **2-Iodobenzyl bromide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to confirm the molecular structure. While specific peak assignments require experimental data, the ¹H NMR spectrum is available for reference.[\[7\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic bands for the aromatic ring and the alkyl halide functional groups. Key absorptions include the C-Br

stretch, typically found in the 690-515 cm⁻¹ region, and the C-H wag of the -CH₂Br group from 1300-1150 cm⁻¹.^[8] An ATR-IR spectrum has been recorded using a Bruker Tensor 27 FT-IR instrument.^[1]

- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. Due to the presence of bromine, the mass spectrum would show a characteristic isotopic pattern. However, as iodine is monoisotopic (¹²⁷I), it does not contribute additional isotopic peaks.^[9]

Chemical Reactivity and Stability

2-Iodobenzyl bromide is a reactive compound, primarily due to the lability of the benzylic bromide.

- Reactivity: The benzylic bromide is susceptible to nucleophilic substitution reactions (SN2), making it an effective alkylating agent.^{[5][10]} The aryl iodide can participate in various cross-coupling reactions, such as Suzuki, Heck, or Sonogashira coupling, which are fundamental in the synthesis of complex organic molecules.
- Stability and Storage: The compound is sensitive to light, moisture, and air.^{[2][11]} It should be stored in a cool, dark place, preferably refrigerated (2-8°C) and under an inert atmosphere to prevent degradation.^{[2][6][11]}
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.^[11]

Experimental Protocols

Synthesis of 2-Iodobenzyl bromide from 2-Iodobenzyl alcohol

This protocol describes a common method for synthesizing **2-Iodobenzyl bromide**.^{[4][6]}

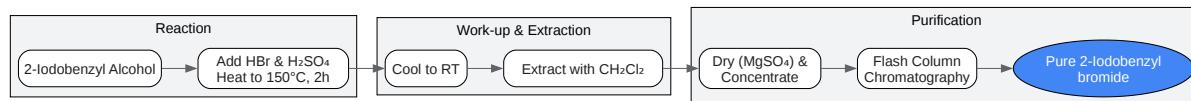
Reagents:

- 2-Iodobenzyl alcohol (1.0 eq)
- 48% Hydrobromic acid (HBr)

- 98% Sulfuric acid (H_2SO_4)
- Dichloromethane (CH_2Cl_2)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel
- Hexane

Procedure:

- Reaction Setup: To 2-iodobenzyl alcohol (e.g., 0.94 g, 4.0 mmol), add 48% hydrobromic acid (10 mL) and 98% sulfuric acid (2 mL).
- Heating: Place the resulting suspension in an oil bath and heat to 150 °C with stirring for 2 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Extraction: Extract the product with dichloromethane (2 x 10 mL).
- Drying and Concentration: Combine the organic layers, dry with anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a 0-20% dichloromethane/hexane gradient elution. This yields the target compound with a reported yield of 84%.^{[4][6]}



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Caption: Synthesis workflow for **2-iodobenzyl bromide**.

Safety and Handling

2-Iodobenzyl bromide is a hazardous substance and must be handled with appropriate safety precautions.

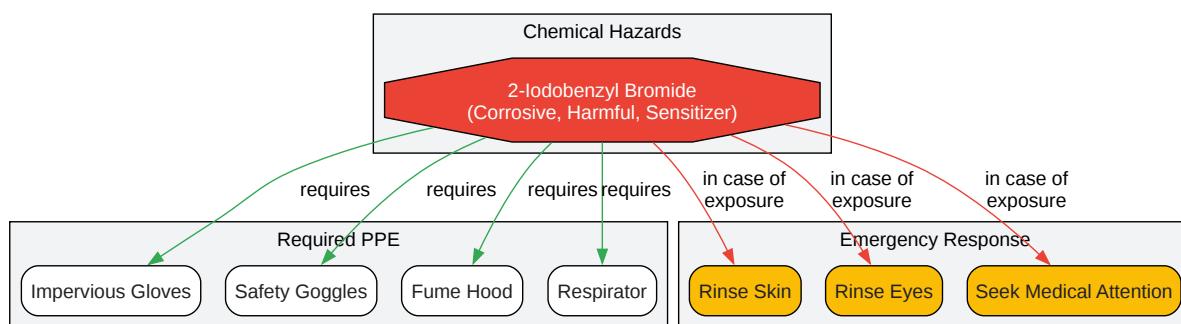
Table 3: GHS Hazard and Precautionary Statements

Category	Code	Description
Signal Word	Danger	[1] [2]
Hazard Statements	H314	Causes severe skin burns and eye damage. [1] [2] [12]
H302		Harmful if swallowed. [1]
H334		May cause allergy or asthma symptoms or breathing difficulties if inhaled. [1]
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
P301+P330+P331		IF SWALLOWED: rinse mouth. Do NOT induce vomiting.
P303+P361+P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P405		Store locked up. [12]

Handling Recommendations:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[11\]](#)[\[12\]](#)

- Wear appropriate Personal Protective Equipment (PPE), including impervious gloves, tightly sealed goggles, a face shield, and a suitable respirator.[12]
- Ensure eyewash stations and safety showers are readily accessible.[11]
- Avoid formation of dust.[11]
- Wash hands thoroughly after handling.[11]



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Caption: Logical relationship between hazards and safety protocols.

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